

An In-Depth Technical Guide to 4'-Methoxy-3'-nitroacetophenone

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Compound of Interest

Compound Name: 1-(4-Methoxy-2-nitrophenyl)ethanone

CAS No.: 67323-06-2

Cat. No.: B1625792

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical, physical, and biological properties of 4'-Methoxy-3'-nitroacetophenone, a key intermediate in synthetic organic chemistry with potential applications in medicinal chemistry. This document details its synthesis, spectral characteristics, safety protocols, and its role as a precursor to pharmacologically active molecules.

Chemical and Physical Properties

4'-Methoxy-3'-nitroacetophenone is a substituted acetophenone characterized by the presence of a methoxy and a nitro group on the phenyl ring. These functional groups significantly influence its chemical reactivity and physical properties.

Table 1: Chemical Identifiers and Physical Properties

Property	Value	Reference(s)
CAS Number	6277-38-9	[1][2][3]
Molecular Formula	C ₉ H ₉ NO ₄	[1][2][4]
Molecular Weight	195.17 g/mol	[2][3]
Appearance	White to yellow crystalline powder	[5]
Melting Point	97-100 °C	[3][6]
Boiling Point	315.1 ± 22.0 °C (Predicted)	[6]
Solubility	Sparingly soluble in water.	[5]
LogP (Octanol/Water)	1.4	[5]
EINECS Number	228-476-7	[5]

Spectroscopic Data

The structural elucidation of 4'-Methoxy-3'-nitroacetophenone is confirmed through various spectroscopic techniques. The following tables summarize the key spectral data.

Table 2: ¹H and ¹³C NMR Spectral Data

Nucleus	Chemical Shift (δ , ppm)	Multiplicity	Solvent
^1H NMR	~8.3	d	CDCl_3
~7.9	dd	CDCl_3	
~7.2	d	CDCl_3	
~4.0	s	CDCl_3	
~2.6	s	CDCl_3	
^{13}C NMR	~195	s	CDCl_3
~155	s	CDCl_3	
~140	s	CDCl_3	
~133	d	CDCl_3	
~131	s	CDCl_3	
~126	d	CDCl_3	
~115	d	CDCl_3	
~57	q	CDCl_3	
~27	q	CDCl_3	

Note: The exact chemical shifts may vary slightly depending on the solvent and instrument used. The data presented is a representative compilation from various sources.[\[7\]](#)[\[8\]](#)

Table 3: Infrared (IR) and Mass Spectrometry (MS) Data

Spectroscopic Technique	Key Peaks/Fragments
IR (KBr, cm^{-1})	~1680 (C=O stretch), ~1520 & ~1340 (NO_2 stretch, asymmetric and symmetric), ~1270 (C-O-C stretch), ~2900-3100 (C-H stretch)
Mass Spectrometry (m/z)	195 (M^+), 180, 150, 134, 107, 77

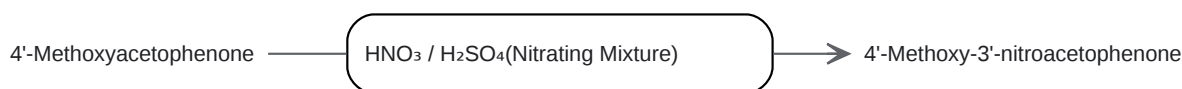
Note: The IR and MS data are characteristic of the compound's functional groups and molecular structure.[4][9]

Synthesis and Purification

4'-Methoxy-3'-nitroacetophenone is most commonly synthesized via the electrophilic nitration of 4'-methoxyacetophenone.[6]

Experimental Protocol: Synthesis

Reaction Scheme:



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Figure 1: Synthesis of 4'-Methoxy-3'-nitroacetophenone.

Materials:

- 4'-Methoxyacetophenone
- Concentrated Sulfuric Acid (H_2SO_4)
- Concentrated Nitric Acid (HNO_3)
- Ice
- Ethanol

Procedure:

- In a three-necked flask equipped with a mechanical stirrer, a dropping funnel, and a thermometer, add concentrated sulfuric acid and cool the flask in an ice-salt bath to below 0 °C.

- Slowly add 4'-methoxyacetophenone dropwise to the cooled sulfuric acid while maintaining the temperature below 5 °C.
- Prepare a nitrating mixture by carefully adding concentrated nitric acid to an equal volume of concentrated sulfuric acid, keeping the mixture cool.
- Add the nitrating mixture dropwise to the solution of 4'-methoxyacetophenone in sulfuric acid, ensuring the reaction temperature does not exceed 5-10 °C.
- After the addition is complete, continue stirring the reaction mixture in the ice bath for an additional 30-60 minutes.
- Pour the reaction mixture slowly onto a large amount of crushed ice with vigorous stirring.
- The solid product will precipitate out of the solution.
- Collect the crude product by vacuum filtration and wash it thoroughly with cold water until the washings are neutral.

This protocol is adapted from a general procedure for the nitration of acetophenones.

Experimental Protocol: Purification

Procedure:

- The crude 4'-Methoxy-3'-nitroacetophenone can be purified by recrystallization.
- Dissolve the crude solid in a minimal amount of hot ethanol.
- If the solution is colored, a small amount of activated charcoal can be added, and the solution can be hot-filtered.
- Allow the filtrate to cool slowly to room temperature, and then place it in an ice bath to complete crystallization.
- Collect the purified crystals by vacuum filtration, wash with a small amount of cold ethanol, and dry in a vacuum oven.

Biological Activity and Applications in Drug Development

Direct studies on the biological activity of 4'-Methoxy-3'-nitroacetophenone are limited in the available scientific literature. However, its significance in drug development lies in its role as a versatile precursor for the synthesis of various heterocyclic compounds with demonstrated pharmacological activities.

Precursor for Pharmacologically Active Compounds

4'-Methoxy-3'-nitroacetophenone is a key building block for the synthesis of chalcones, flavones, and other related compounds. The nitro group can be readily reduced to an amino group, which can then be further modified to introduce diverse functionalities. This makes it a valuable intermediate for generating libraries of compounds for drug screening.



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Figure 2: Synthetic utility of 4'-Methoxy-3'-nitroacetophenone.

Biological Activities of Derivatives

Derivatives of 4'-Methoxy-3'-nitroacetophenone, particularly chalcones and semicarbazones, have been reported to exhibit a range of biological activities, including:

- **Antimicrobial Activity:** Many chalcone derivatives synthesized from this precursor have shown promising activity against various strains of bacteria and fungi.
- **Anticancer Activity:** The cytotoxic effects of some of these derivatives have been evaluated against different cancer cell lines.^[10]
- **Anti-inflammatory Activity:** Certain derivatives have been investigated for their potential to modulate inflammatory pathways.

The presence of the methoxy and a modifiable amino group (from the nitro group) allows for the fine-tuning of the electronic and steric properties of the final molecules, which is crucial for optimizing their interaction with biological targets.

As there is no direct evidence of 4'-Methoxy-3'-nitroacetophenone being involved in a specific signaling pathway, a diagram for this is not provided. Research efforts are focused on its synthetic applications rather than its own biological effects.

Safety and Handling

4'-Methoxy-3'-nitroacetophenone should be handled with appropriate safety precautions in a laboratory setting.

Table 4: Hazard and Safety Information

Aspect	Information	Reference(s)
GHS Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation)	[6]
GHS Precautionary Statements	P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P302+P352 (IF ON SKIN: Wash with plenty of soap and water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.)	[6]
Personal Protective Equipment (PPE)	Safety glasses with side-shields, chemical-resistant gloves, lab coat.	[11]
Storage	Store in a cool, dry, and well-ventilated area away from incompatible substances.	[11]
Incompatible Materials	Strong oxidizing agents.	[11]

Conclusion

4'-Methoxy-3'-nitroacetophenone is a valuable and versatile intermediate in organic synthesis. Its well-defined chemical and physical properties, along with a straightforward synthetic route, make it an important building block for the creation of diverse molecular scaffolds. While the direct biological activity of this compound is not extensively studied, its role as a precursor to a wide range of pharmacologically active compounds, particularly in the fields of antimicrobial and anticancer research, is firmly established. This guide provides essential technical information for researchers and drug development professionals working with this compound, highlighting its potential in the discovery of new therapeutic agents.

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